

# Personal protective equipment for handling 5-Bromoimidazo[1,2-a]pyridine hydrobromide

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## Compound of Interest

Compound Name: 5-Bromoimidazo[1,2-a]pyridine hydrobromide

Cat. No.: B1289497

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## Safeguarding Research: Handling 5-Bromoimidazo[1,2-a]pyridine Hydrobromide

For Immediate Release: This document provides essential safety and logistical guidance for researchers, scientists, and drug development professionals handling **5-Bromoimidazo[1,2-a]pyridine hydrobromide** (CAS No. 603301-13-9). Adherence to these protocols is critical for ensuring personnel safety and proper environmental stewardship. While a specific Safety Data Sheet (SDS) for this compound is not readily available, the following recommendations are based on data from closely related bromo-imidazo-pyridine derivatives and hydrobromide salts. These compounds are generally classified as skin and eye irritants and may cause respiratory irritation.[\[1\]](#)[\[2\]](#)

## Essential Safety Information

A thorough risk assessment should be conducted before handling this compound. The following table summarizes key safety information based on available data for analogous compounds.

Property	Value	Reference
Chemical Name	5-Bromoimidazo[1,2-a]pyridine hydrobromide	
CAS Number	603301-13-9	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrN <sub>2</sub> ·HBr	<a href="#">[3]</a>
Molecular Weight	277.94 g/mol	<a href="#">[3]</a>
Appearance	Solid (form may vary)	
GHS Hazard Class	Based on analogous compounds: Skin Irritant (Category 2), Eye Irritant (Category 2A), Specific Target Organ Toxicity - Single Exposure (Category 3, Respiratory System)	<a href="#">[1]</a> <a href="#">[2]</a>
Hazard Statements	H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation.	<a href="#">[1]</a> <a href="#">[2]</a>
Signal Word	Warning	<a href="#">[1]</a> <a href="#">[2]</a>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure. The following PPE is mandatory when handling **5-Bromoimidazo[1,2-a]pyridine hydrobromide**:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).	To prevent skin contact and absorption.
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when handling larger quantities or when there is a significant risk of splashing.	To protect the eyes from dust particles and splashes.
Body Protection	A properly fitting laboratory coat.	To protect skin and personal clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator (e.g., N95 or higher) is required when handling the powder outside of a certified chemical fume hood or glove box.	To prevent inhalation of the powdered compound.

## Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring experimental integrity.

- Preparation:
  - Designate a specific work area for handling the compound, preferably within a certified chemical fume hood.
  - Ensure that an emergency eyewash station and safety shower are readily accessible.
  - Assemble all necessary equipment and reagents before handling the compound.

- Don the required PPE as outlined in the table above.
- Weighing and Aliquoting:
  - Perform all weighing and aliquoting of the solid compound within a chemical fume hood or a balance enclosure to control dust.
  - Use anti-static weighing dishes to prevent dispersal of the powder.
  - Handle the compound gently to minimize the generation of airborne dust.
- Dissolution:
  - When preparing solutions, add the solid **5-Bromoimidazo[1,2-a]pyridine hydrobromide** to the solvent slowly.
  - If heating is required, use a controlled heating mantle and ensure proper ventilation.
- Post-Handling:
  - Thoroughly decontaminate the work area with an appropriate solvent (e.g., 70% ethanol) and wipe it clean.
  - Carefully remove and dispose of contaminated PPE in the designated hazardous waste container.
  - Wash hands thoroughly with soap and water after handling is complete.

## Disposal Plan: Managing Chemical Waste

Proper disposal of **5-Bromoimidazo[1,2-a]pyridine hydrobromide** and associated materials is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation:
  - All solid waste, including contaminated consumables (e.g., weigh boats, pipette tips, gloves), must be collected in a dedicated, clearly labeled hazardous waste container.

- Liquid waste containing this compound should be collected in a separate, compatible, and labeled container for halogenated organic waste.[6]
- Do not mix this waste with other waste streams.
- Container Management:
  - Waste containers must be kept closed except when adding waste.
  - Store waste containers in a designated satellite accumulation area that is secure and well-ventilated.
- Final Disposal:
  - All waste must be disposed of through the institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal contractor.
  - Follow all local, state, and federal regulations for the disposal of hazardous chemical waste.[7]

## Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is critical.

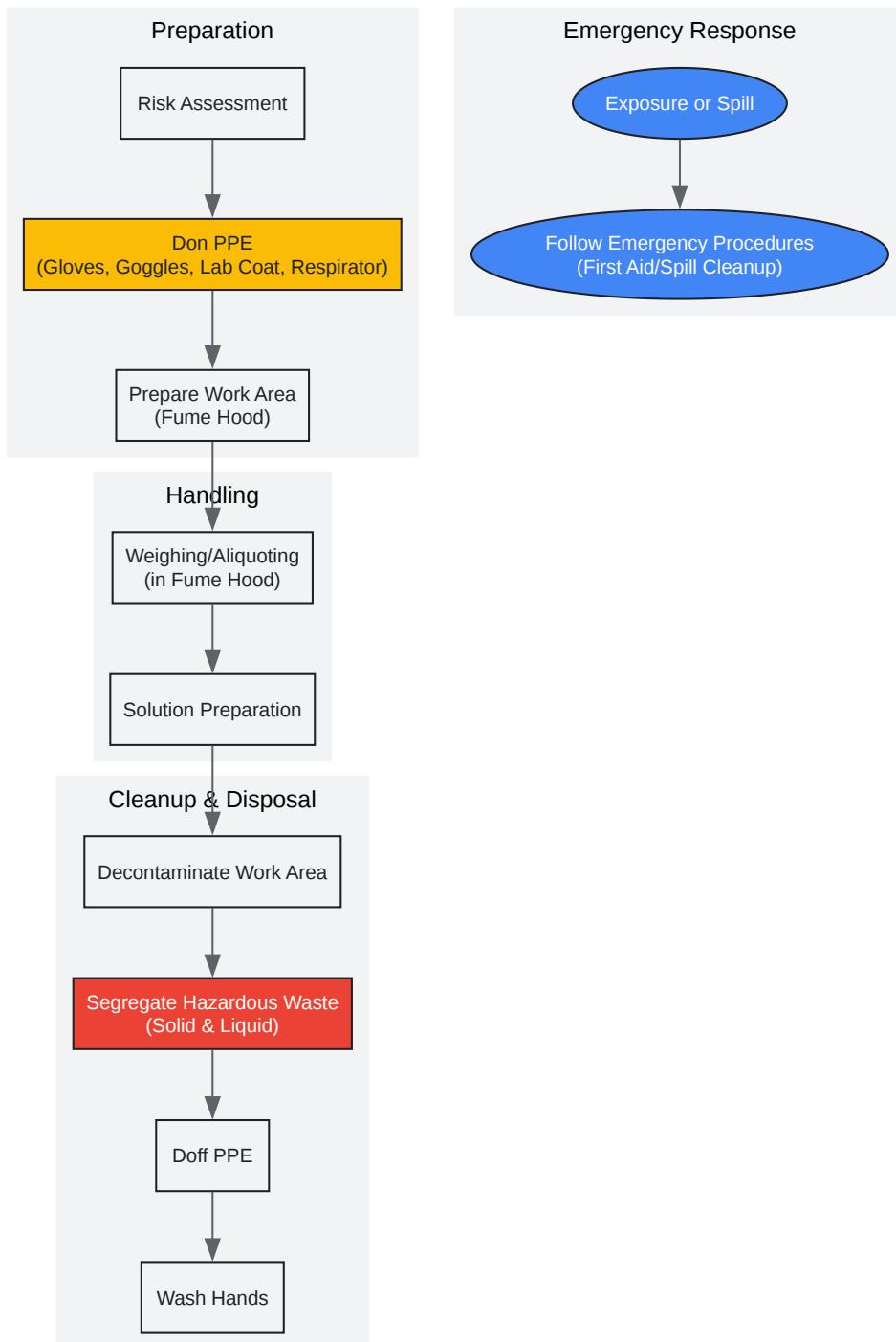
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an emergency eyewash station. Seek prompt medical attention.[8]
- Skin Contact: Remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.[8]
- Inhalation: Move the affected individual to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[9][10]
- Spill:

- Small Spill: For a small spill that can be safely cleaned up, wear appropriate PPE, cover the spill with an inert absorbent material (e.g., vermiculite, sand), and carefully sweep it into a designated hazardous waste container.
- Large Spill: In the event of a large spill, evacuate the area immediately, secure the location, and contact your institution's EHS department or emergency response team.[\[8\]](#)

## Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations for handling **5-Bromoimidazo[1,2-a]pyridine hydrobromide**.

## Workflow for Handling 5-Bromoimidazo[1,2-a]pyridine Hydrobromide

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Caption: A step-by-step workflow for the safe handling of **5-Bromoimidazo[1,2-a]pyridine hydrobromide**.

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## References

- 1. jubilantingrevia.com [jubilantingrevia.com]
- 2. aksci.com [aksci.com]
- 3. scbt.com [scbt.com]
- 4. 5-BROMO-IMIDAZO[1,2-A]PYRIDINE HBR | 603301-13-9 [chemicalbook.com]
- 5. 603301-13-9|5-Bromoimidazo[1,2-a]pyridine hydrobromide|BLD Pharm [bldpharm.com]
- 6. Proper disposal of chemicals - Sciencemadness Wiki [sciencemadness.org]
- 7. atsdr.cdc.gov [atsdr.cdc.gov]
- 8. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 9. pentachemicals.eu [pentachemicals.eu]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 5-Bromoimidazo[1,2-a]pyridine hydrobromide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1289497#personal-protective-equipment-for-handling-5-bromoimidazo-1-2-a-pyridine-hydrobromide>

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